

A Technical Guide to the Physicochemical Properties of 1-Propyl-1H-imidazole

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Compound of Interest

Compound Name: 1-Propyl-1H-imidazole

Cat. No.: B1584474

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This guide provides an in-depth overview of the boiling point and density of **1-Propyl-1H-imidazole**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various sources to ensure a comprehensive understanding of its physical characteristics.

Introduction to 1-Propyl-1H-imidazole

1-Propyl-1H-imidazole, also known as N-propylimidazole, is a heterocyclic organic compound from the imidazole family.^{[1][2]} Its chemical structure, which includes a propyl group attached to a nitrogen atom of the imidazole ring, gives it distinct properties that make it a valuable intermediate in organic synthesis.^[1] This compound, identified by the CAS Number 35203-44-2, is typically a colorless to pale yellow liquid at room temperature.^{[2][3][4]} It sees wide application in the pharmaceutical industry as a building block for drug synthesis and in materials science for creating ionic liquids and coordination complexes.^{[2][4]}

Physical and Chemical Properties

The key physical properties of **1-Propyl-1H-imidazole** are summarized in the table below. These values are crucial for its handling, application in reactions, and for purification processes.

Property	Value	Conditions
Boiling Point	221.3 ± 9.0 °C	at 760 mmHg
94 °C	at 11 mmHg (lit.) [2] [3] [5] [6] [7]	
Density	1.0 ± 0.1 g/cm ³	Predicted
0.95 g/cm ³	-	
0.95 ± 0.1 g/cm ³	Predicted [3] [5] [6]	
Molecular Formula	C6H10N2	- [1] [2] [6]
Molecular Weight	110.16 g/mol	- [2] [6]
Appearance	Colorless to light yellow transparent liquid	Room Temperature [1] [2] [3]
CAS Number	35203-44-2	- [2] [3] [5] [6]

Experimental Protocols

While specific experimental protocols for the determination of boiling point and density are not detailed in the provided search results, a representative synthesis protocol for **1-Propyl-1H-imidazole** is described, which is a prerequisite for measuring its physical properties.

Synthesis of **1-Propyl-1H-imidazole**[\[7\]](#)

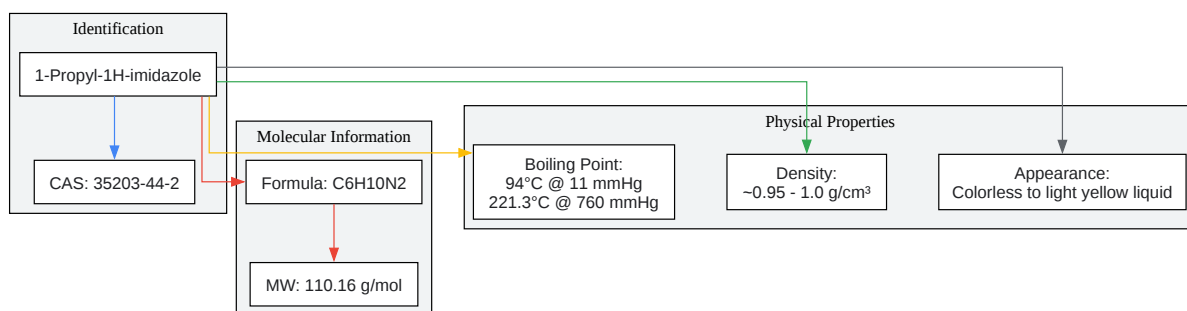
- Materials: Imidazole, Sodium hydride (55%), 1-bromopropane, Tetrahydrofuran (THF), Chloroform, Methanol, Silica gel.
- Procedure:
 - Sodium hydride (0.966 g, 22.1 mmol, 55%) is slowly added to a solution of imidazole (1.37 g, 20.1 mmol) in tetrahydrofuran (50.0 mL) at room temperature.[\[7\]](#)
 - The resulting mixture is stirred at room temperature for 1 hour.[\[7\]](#)
 - 1-bromopropane (5.48 mL, 60.3 mmol) is then added dropwise to the reaction mixture at the same temperature.[\[7\]](#)

- The solution is stirred for an additional 16 hours.[\[7\]](#)
- Upon completion, the mixture is filtered through a diatomaceous earth pad, and the filter cake is washed with tetrahydrofuran.[\[7\]](#)
- The filtrate and washings are combined and concentrated under reduced pressure to remove the solvent.[\[7\]](#)
- The crude product is purified by fast column chromatography using silica gel as the stationary phase and a chloroform/methanol mixture as the eluent.[\[7\]](#)
- Yield: This process affords **1-propyl-1H-imidazole** (2.07 g, 18.8 mmol) as a colorless oil, corresponding to a 93% yield.[\[7\]](#)

The determination of the boiling point would typically follow such a synthesis and purification process, likely through distillation under reduced pressure, which aligns with the reported value at 11 mmHg. Density would be measured using standard laboratory equipment like a pycnometer or a digital density meter.

Visualization of Compound Properties

The logical relationship between the identification of **1-Propyl-1H-imidazole** and its core physical properties is illustrated in the diagram below.



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Caption: Logical flow from compound identification to its properties.

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